Application Note: HPLC Purity Analysis of 2-(Difluoromethoxy)-6-fluoroaniline

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Compound of Interest

Compound Name:	*2-(Difluoromethoxy)-6-fluoroaniline*
CAS No.:	*1261839-70-6*
Cat. No.:	*B2751937*

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Introduction & Compound Profile

2-(Difluoromethoxy)-6-fluoroaniline is a critical intermediate in the synthesis of advanced agrochemicals and kinase inhibitors. The simultaneous presence of a fluorine atom and a difluoromethoxy (-OCHF

) group on the aniline ring imparts unique lipophilicity and metabolic stability, but also presents specific analytical challenges.[1]

The primary analytical objective is to separate the target amine from its synthetic precursors (often nitrophenols or nitrobenzenes) and potential hydrolysis byproducts. Due to the electron-withdrawing nature of the substituents, the basicity of the aniline nitrogen is suppressed (pKa < 4), requiring careful mobile phase pH control to prevent peak tailing and ensure robust retention.[1]

Chemical Identity

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Property	Detail
Chemical Name	2-(Difluoromethoxy)-6-fluoroaniline
CAS Number	1261839-70-6
Molecular Formula	C H F NO
Molecular Weight	177.12 g/mol
Structure	Aniline with -F at C6 and -OCHF at C2
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Low solubility in water

Method Development Strategy

Column Selection: The Case for Phenyl-Hexyl

While a standard C18 column is sufficient for general separation, a Phenyl-Hexyl stationary phase is recommended for this specific application.[1]

- Reasoning: Fluorinated compounds exhibit unique "fluoro-philic" interactions.[1] The π-π interactions offered by the Phenyl-Hexyl phase provide superior selectivity for separating the target aniline from des-fluoro impurities or positional isomers (e.g., 4-fluoro analogs) that might co-elute on a C18 column driven purely by hydrophobicity.[1]

Mobile Phase Chemistry

- Buffer (Component A): 0.1% Phosphoric Acid (H

  PO

) in Water.[1]

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- Mechanism: The acidic pH (~2.0-2.5) ensures the aniline moiety is fully protonated (or suppresses silanol ionization), eliminating secondary interactions that cause peak tailing. [1] Phosphoric acid is transparent at low UV wavelengths (210 nm).[1]

- Organic Modifier (Component B): Acetonitrile (ACN).[1]
  - Mechanism: ACN provides sharper peaks and lower backpressure than methanol, which is critical when resolving closely eluting hydrophobic impurities like the unreduced nitro-intermediate.[1]

Experimental Protocol

Chromatographic Conditions

Parameter	Setting
Instrument	HPLC with PDA/UV Detector (e.g., Agilent 1260/1290)
Column	Phenomenex Luna Phenyl-Hexyl, 150 x 4.6 mm, 3 µm (or equivalent C18)
Mobile Phase A	0.1% H PO in Water
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	35°C
Injection Volume	5.0 µL
Detection	UV at 254 nm (bw 4 nm), Ref 360 nm
Run Time	20 Minutes

Gradient Program

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This gradient is designed to elute the polar phenol precursors early, the target aniline in the middle, and the highly lipophilic nitro-intermediates late.[1]

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.00	95	5	Equilibration Start
2.00	95	5	Isocratic Hold (Polar Impurities)
12.00	40	60	Linear Gradient
15.00	5	95	Wash (Elute Nitro-intermediates)
17.00	5	95	Hold
17.10	95	5	Re-equilibration
20.00	95	5	End of Run

Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.[2]
- Standard Stock: Weigh 10 mg of Reference Standard into a 10 mL flask. Dissolve in ACN, dilute to volume (1.0 mg/mL).
- Working Sample: Dilute Stock 1:10 with Diluent to obtain 0.1 mg/mL.
    - Note: Filter through a 0.22 µm PTFE filter before injection.[1]

Impurity Profiling & Origin[1]

Understanding the synthesis pathway is crucial for identifying impurity peaks. The synthesis typically involves the alkylation of 2-fluoro-6-nitrophenol followed by reduction.

Synthesis & Impurity Workflow

The following diagram illustrates the origin of common impurities detectable by this method.

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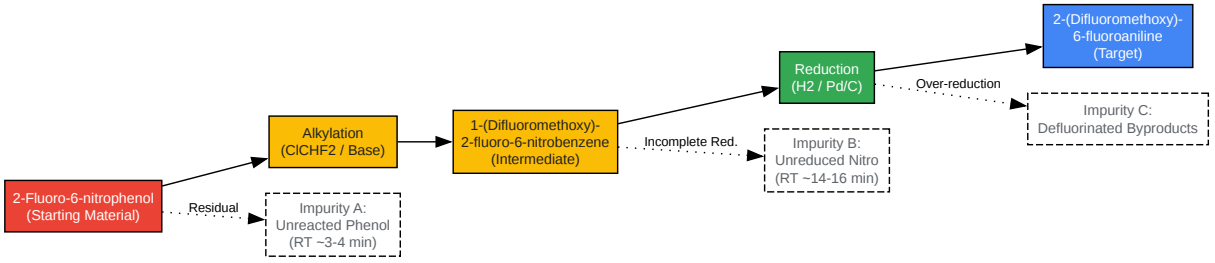

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Caption: Synthesis pathway of **2-(Difluoromethoxy)-6-fluoroaniline** highlighting the origin of critical impurities (Phenol and Nitro-intermediate).

Expected Retention Profile

Peak Identity	Relative Retention Time (RRT)	Characteristics
2-Fluoro-6-nitrophenol	~0.3 - 0.4	Acidic, elutes early.[1] Peak shape sensitive to pH.[1]
2-(Difluoromethoxy)-6-fluoroaniline	1.00	Target peak.[1][3] Sharp, symmetric.
1-(Difluoromethoxy)-2-fluoro-6-nitrobenzene	~1.5 - 1.8	Highly lipophilic (no H-bond donor).[1] Elutes late.

System Suitability & Validation Criteria

To ensure the trustworthiness of the data, the following system suitability parameters must be met before analyzing samples.

- Resolution (Rs): > 2.0 between the Target Peak and any nearest impurity.
- Tailing Factor (T): 0.8 ≤ T ≤ 1.5 for the Target Peak (Critical for anilines).

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- Precision: %RSD ≤ 2.0% for retention time and area (n=6 injections).
- Signal-to-Noise (S/N): > 10 for the Limit of Quantitation (LOQ).

Troubleshooting Guide

- Peak Tailing: Indicates silanol interaction.[1] Ensure Mobile Phase A pH is < 3.0. If using a C18 column, switch to a "base-deactivated" or "end-capped" column.[1]
- Retention Drift: Fluorinated compounds are sensitive to temperature.[1] Ensure the column oven is stable at 35°C.
- Ghost Peaks: Check water quality. Fluorinated intermediates can "stick" to injector seals; ensure a needle wash with 100% ACN is used.

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